

Anorthite Formation in High-Grade Metamorphic Rocks: A Technical Guide

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Abstract

Anorthite ($\text{CaAl}_2\text{Si}_2\text{O}_8$), the calcium-rich end-member of the plagioclase feldspar solid solution series, is a key rock-forming mineral indicative of high-temperature and, in many cases, moderate- to high-pressure geological environments. Its presence and composition in high-grade metamorphic rocks, such as granulites and upper-amphibolite facies rocks, provide crucial constraints on the pressure-temperature (P-T) conditions of metamorphism in the deep crust. This technical guide explores the fundamental principles of **anorthite** formation in these settings, detailing the primary reaction pathways, stability conditions, and the experimental methodologies used to determine them.

Geological Significance and Occurrence

Anorthite is a principal constituent of mafic igneous rocks and is also a characteristic mineral in several types of high-grade metamorphic rocks.^[1] Its formation during metamorphism signifies the attainment of high temperatures, typically exceeding 700°C , characteristic of the granulite facies.^[2] It is commonly found in two main types of protoliths that have undergone high-grade metamorphism:

- **Metamorphosed Mafic Rocks:** In mafic rocks like basalts and gabbros, prograde metamorphism from greenschist to amphibolite and finally to granulite facies involves a systematic increase in the calcium content of plagioclase.^[3] The initial, more sodium-rich

plagioclase (albite or oligoclase) reacts with other hydrous mafic minerals like hornblende to form a more calcic plagioclase, trending towards **anorthite**, along with pyroxenes and garnet.[3]

- Metamorphosed Calcareous Rocks: **Anorthite** is a defining mineral in calc-silicate rocks, which form from the metamorphism of impure carbonate rocks like marls or calcareous shales.[4][5] In these rocks, **anorthite** forms through decarbonation reactions between calcite (CaCO_3), quartz (SiO_2), and aluminous clay minerals or micas at elevated temperatures.[4]

Pressure-Temperature Stability of Anorthite

The stability of **anorthite** at high metamorphic grades is constrained by several key reactions. At the highest pressures and temperatures, **anorthite** breaks down, defining its upper stability limit. The most significant of these reactions is the anhydrous breakdown to a denser mineral assemblage.

Reaction 1: Anhydrous Breakdown of **Anorthite**



This reaction is a key geobarometer, used by petrologists to estimate the pressure of metamorphism. Experimental studies have precisely determined the P-T conditions for this equilibrium.

Quantitative Data Presentation

The following tables summarize key quantitative data derived from experimental petrology and analyses of natural samples.

Table 1: Experimental P-T Conditions for the Anhydrous Breakdown of **Anorthite**

Temperature (°C)	Pressure (kbar)	Pressure (GPa)	Reference
1100	23.4	2.34	[6]
1200	25.7	2.57	[6]
1300	28.1	2.81	[6]
1350	29.2	2.92	[6]
1400	30.4	3.04	[6]

Data corresponds to the equilibrium curve $P \text{ (kbar)} = -2.1 + 0.0232 * T \text{ (°C)}$. [7]

Table 2: Representative Mineral Compositions in **Anorthite**-Bearing Granulite

Mineral	Formula	SiO ₂ (wt%)	Al ₂ O ₃ (wt%)	FeO (wt%)	MgO (wt%)	CaO (wt%)	Na ₂ O (wt%)	Anorthite % (XAn)	Reference
Plagioclase	(Ca,Na) (Al,Si) AlSi ₂ O ₈	46.85	33.51	0.10	0.02	18.05	1.15	~90	[8]
Garnet	(Fe,Mg,Ca) ₃ Al ₂ Si ₃ O ₁₂	39.21	22.05	28.55	6.85	2.95	-	-	[8]
Orthopyroxene	(Mg,Fe) ₂ Si ₂ O ₆	51.02	1.05	24.11	23.15	0.55	-	-	[8]

Compositions are illustrative of typical granulite facies assemblages. Actual values vary with bulk rock chemistry and specific P-T conditions.

Anorthite-Forming Reactions and Pathways

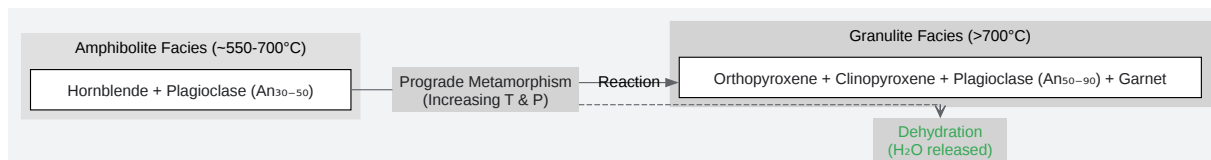
The formation of **anorthite** during prograde metamorphism involves the breakdown of lower-temperature minerals. The specific reaction pathway depends on the protolith composition.

Pathway in Mafic Protoliths (e.g., Amphibolite to Granulite)

The transition from amphibolite to granulite facies is marked by the dehydration of hornblende. This process releases calcium and alters the composition of coexisting plagioclase, making it more anorthitic.

Reaction 2: General Reaction in Mafic Rocks

Hornblende + Plagioclase₁ (Na-rich) + Quartz → Orthopyroxene + Clinopyroxene + Plagioclase₂ (Ca-rich/**Anorthite**) + H₂O



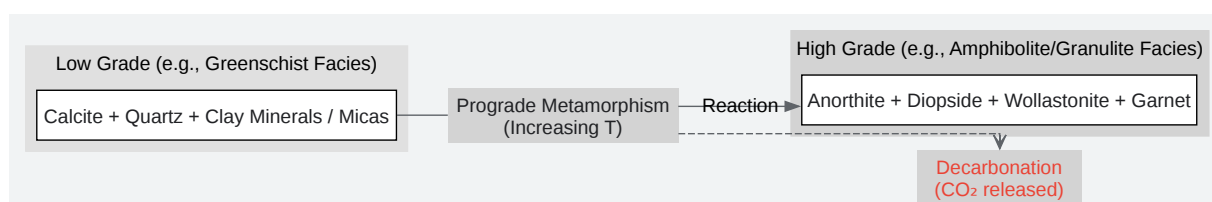
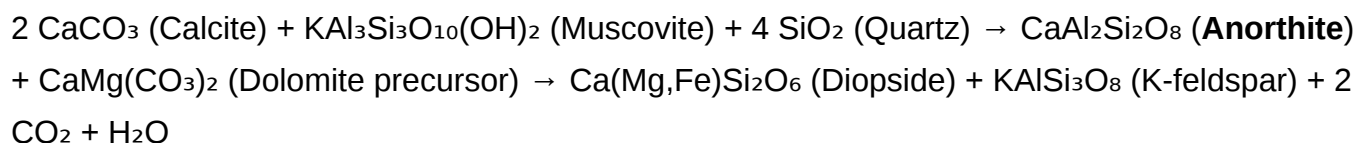
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Anorthite formation in a mafic protolith.

Pathway in Calcareous Protoliths (e.g., Marl to Calc-Silicate)

In metamorphosed impure limestones, reactions between carbonates and silicates produce characteristic calc-silicate minerals, including **anorthite**, diopside, and wollastonite, while releasing carbon dioxide.

Reaction 3: **Anorthite** formation in Calcareous Rocks



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Anorthite formation in a calcareous protolith.

Experimental Protocols

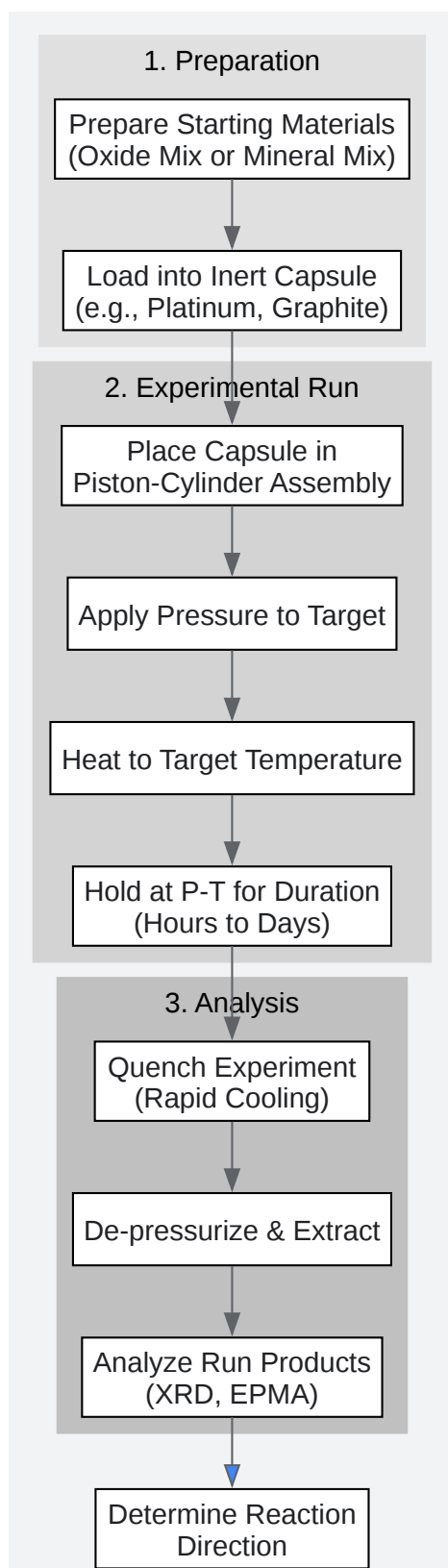
The determination of mineral stability fields, such as that of **anorthite**, relies on high-pressure, high-temperature laboratory experiments. The piston-cylinder apparatus is a common device for simulating conditions in the Earth's deep crust.^{[2][9]}

General Methodology for Piston-Cylinder Experiments

A typical experimental workflow for determining a univariant reaction boundary (like the breakdown of **anorthite**) is as follows:

- Starting Material Preparation:
 - Synthesize pure end-member minerals or create a stoichiometric mix of oxides (e.g., CaO, Al₂O₃, SiO₂).^[2] For reversal experiments, a 50/50 mixture of reactants (e.g., Grossular + Kyanite + Quartz) and products (**Anorthite**) is prepared.
 - The mix is ground into a fine, homogeneous powder to maximize reaction surface area.
 - The powder is loaded into an inert, sealed metal capsule (e.g., Platinum, Gold, or Graphite) to prevent contamination.^[10]

- Piston-Cylinder Apparatus Assembly:
 - The sealed capsule is placed at the center of a pressure assembly, typically consisting of a graphite furnace sleeve surrounded by a solid, ductile pressure medium like NaCl, talc, or BaCO₃.^{[9][10]}
 - A thermocouple is positioned near the capsule to monitor temperature.
 - The entire assembly is placed into the cylindrical bore of a high-strength steel or tungsten carbide pressure vessel.
- Experimental Run:
 - Pressure is first applied by advancing a piston into the cylinder, compressing the pressure medium and the sample. This is typically done at room temperature.
 - The sample is then heated to the target temperature by passing an electrical current through the graphite furnace.
 - The experiment is held at the target P-T conditions for a duration sufficient for the reaction to proceed towards equilibrium (typically hours to days).
- Quenching and Analysis:
 - At the end of the run, the experiment is quenched by cutting power to the furnace, causing a rapid temperature drop that "freezes" the mineral assemblage.
 - Pressure is then slowly released, and the sample capsule is extracted.
 - The capsule is opened, and the run products are analyzed using techniques such as X-ray Diffraction (XRD) to identify the mineral phases present and Electron Probe Microanalysis (EPMA) to determine their chemical compositions.^[2] The direction of the reaction is determined by the growth of product minerals at the expense of reactant minerals.



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Workflow for a piston-cylinder experiment.

Conclusion

The formation of **anorthite** in high-grade metamorphic rocks is a critical indicator of deep crustal processes. In mafic rocks, its formation is tied to dehydration reactions and results in progressively more calcium-rich plagioclase at higher grades. In calcareous rocks, it forms through decarbonation reactions. The stability of **anorthite** is well-constrained by experimental petrology, with its breakdown to grossular, kyanite, and quartz providing a robust geobarometer for estimating the pressures of metamorphism. Understanding these formation pathways and stability limits allows researchers to decipher the complex P-T-t (Pressure-Temperature-time) histories of the Earth's continental crust.

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